

Long-Term Clinical Performance of Herculite XR Fillings: Application Notes and Protocols

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Compound of Interest

Compound Name: *Herculite XR*

CAS No.: *117681-12-6*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the long-term clinical performance of **Herculite XR**, a microhybrid composite restorative material. The information is compiled from various long-term clinical and in-vitro studies to guide research and development in dental materials.

Data Presentation: Quantitative Clinical Performance

The following tables summarize the key quantitative data from long-term clinical evaluations of **Herculite XR** and its variants.

Table 1: Survival Rates of **Herculite XR** Restorations in Posterior Teeth

Study Duration	Restoration Type	Survival Rate	Primary Reason for Failure	Reference
10 Years	Class II Microhybrid Composite	98.64%	Restoration Fracture, Secondary Caries, Endodontic Treatment	[1][2]
10 Years	Posterior Sandwich Restorations	92.6%	Secondary Caries (69.4% of failures)	[3][4]
17 Years	Class I and II Restorations	85%	Not Specified	[5]
18 Years	Posterior Sandwich Restorations	82.4%	Secondary Caries (69.4% of failures)	[3][4]

Table 2: In-Vitro Performance Data of **Herculite XR**

Performance Metric	Test	Result	Reference
Shear Bond Strength to Dentin	Laboratory Study	15.4 ± 3.7 MPa	[3]
Microleakage (Class V restorations)	Dye Penetration	2.22 ± 1.94 µg dye (significantly reduced with a liner)	[3]
Wear Rate (Modified Formulation)	3-Year Clinical Evaluation	28 microns total average loss	[1]
Color Stability (ΔE)	Immersion in Coffee Solution (7 days)	Polishing reduced discoloration resistance	[6]

Experimental Protocols

Detailed methodologies for key experiments cited in the literature are provided below. These protocols serve as a guide for designing and evaluating future studies on dental restorative materials.

Protocol 1: Clinical Evaluation of Restorations using USPHS Criteria

Objective: To assess the clinical performance of **Herculite XR** restorations over a defined period.

Materials:

- Standard dental examination instruments (mirror, explorer, periodontal probe)
- Air/water syringe
- Dental operating light
- Patient records
- Calibrated examiners

Procedure:

- Patient Recall: Recall patients with **Herculite XR** restorations at specific follow-up intervals (e.g., 1, 2, 5, 10 years).
- Clinical Examination: Two independent, calibrated examiners evaluate the restorations according to the modified United States Public Health Service (USPHS) criteria.^{[7][8]}
- Evaluation Criteria: Assess the following parameters using the Alfa (ideal), Bravo (clinically acceptable), and Charlie (clinically unacceptable) scoring system:
 - Color Match: Evaluate the color match of the restoration with the adjacent tooth structure.

- Marginal Discoloration: Assess the presence and extent of discoloration at the restoration margin.
- Anatomic Form: Examine the contour and form of the restoration.
- Marginal Adaptation: Evaluate the integrity of the margin between the restoration and the tooth.
- Surface Texture: Assess the smoothness and texture of the restoration surface.
- Secondary Caries: Clinically and radiographically examine for the presence of new caries at the restoration margin.
- Data Analysis: Analyze the data using appropriate statistical methods, such as the Kaplan-Meier survival analysis to estimate the survival rate of the restorations.[2]

Protocol 2: In-Vitro Wear Resistance Testing

Objective: To quantify the wear resistance of **Herculite XR** in a laboratory setting.

Materials:

- **Herculite XR** composite material
- Molds for specimen fabrication (e.g., 8 mm diameter, 2 mm thickness)
- Curing light
- Polishing system (e.g., silicon carbide papers)
- Wear simulation device (e.g., pin-on-disc or toothbrushing simulator)
- Abrasive slurry (e.g., poppy seed slurry for three-body wear)
- Profilometer or 3D scanner for wear measurement

Procedure:

- Specimen Preparation: Fabricate standardized composite specimens and light-cure according to the manufacturer's instructions.
- Finishing and Polishing: Finish and polish the specimen surfaces to a standardized smoothness.
- Wear Simulation: Subject the specimens to a specified number of cycles in the wear simulation device under a defined load and frequency. For three-body wear, an abrasive slurry is introduced.^[9]
- Wear Measurement: Measure the volumetric loss or the maximum wear depth of the specimens using a profilometer or by superimposing 3D scans taken before and after the wear simulation.
- Data Analysis: Statistically compare the wear of **Herculite XR** with other materials or a control.

Protocol 3: In-Vitro Color Stability Assessment

Objective: To evaluate the resistance of **Herculite XR** to staining over time.

Materials:

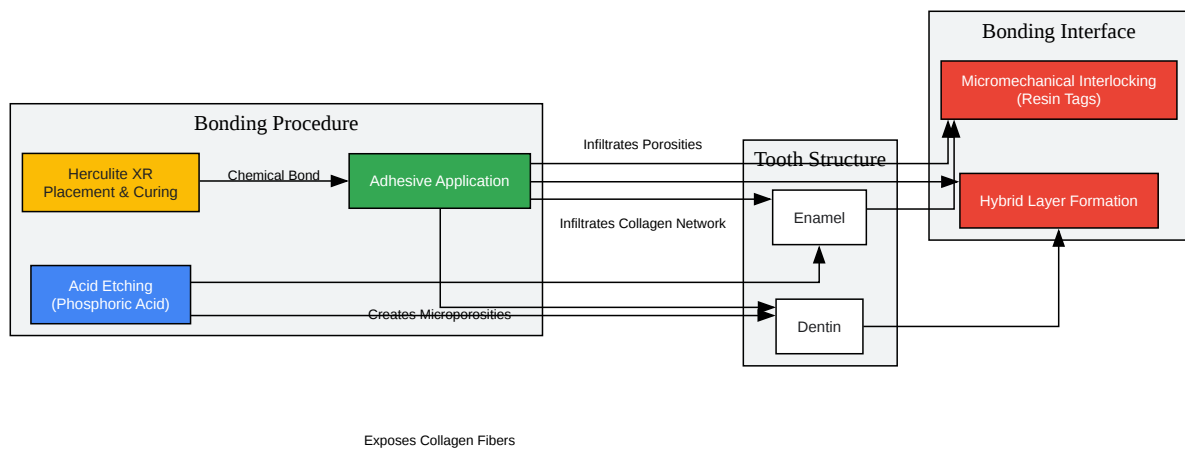
- **Herculite XR** composite material
- Molds for disc-shaped specimens
- Curing light
- Spectrophotometer or colorimeter
- Staining solutions (e.g., coffee, tea, red wine)
- Distilled water
- Incubator

Procedure:

- Specimen Preparation: Prepare disc-shaped specimens of a standardized thickness and light-cure them.
- Baseline Color Measurement: Measure the initial color of each specimen using a spectrophotometer according to the CIELab color space (L, a, b* values).[\[6\]](#)[\[10\]](#)
- Immersion: Immerse the specimens in various staining solutions and a control solution (distilled water) and store them in an incubator at 37°C for a specified period (e.g., 7, 14, or 30 days).
- Final Color Measurement: After the immersion period, rinse and dry the specimens and measure their final color.
- Color Change Calculation (ΔE): Calculate the color change (ΔE) using the following formula:
$$\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}.$$
- Data Analysis: Statistically analyze the ΔE values to determine the significance of color change for each staining solution and compare the color stability of **Herculite XR** with other materials.

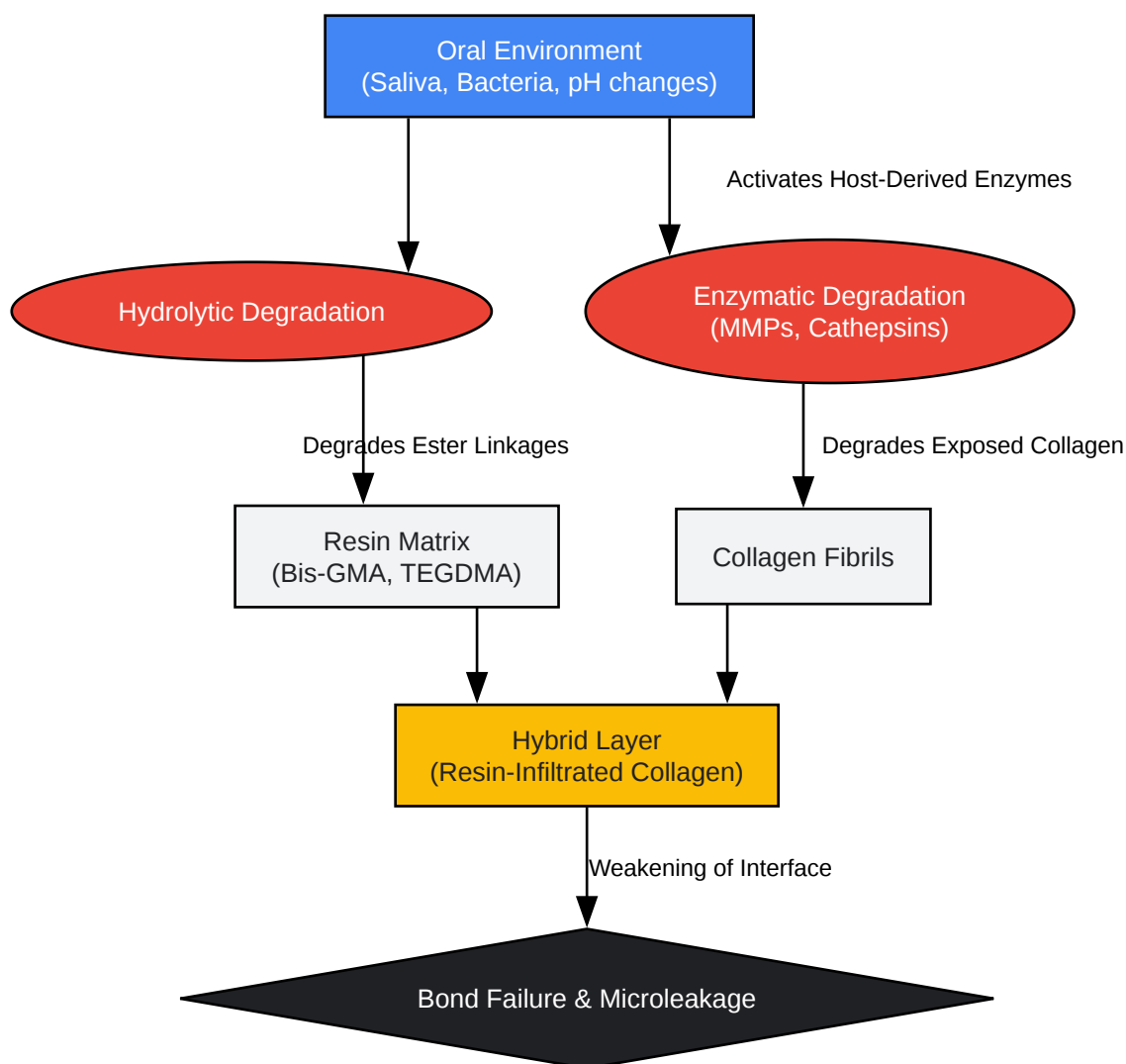
Visualizations: Signaling Pathways and Experimental Workflows

The following diagrams illustrate key concepts related to the performance of **Herculite XR** fillings.



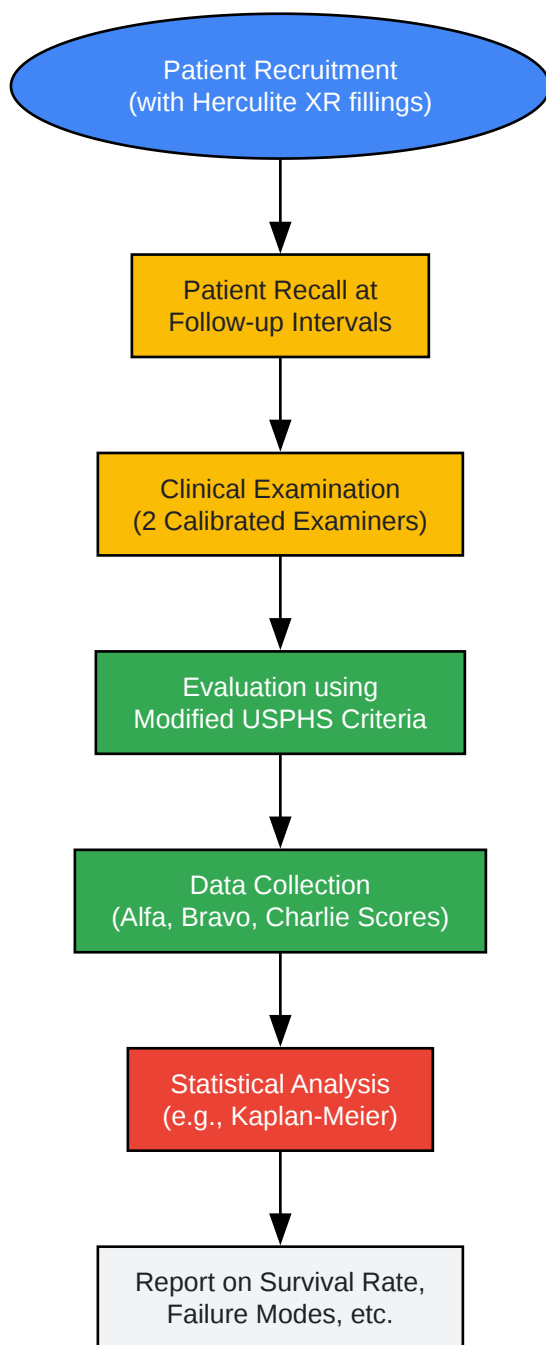
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Diagram 1: Bonding Mechanism of **Herculite XR** to Tooth Structure.



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Diagram 2: Degradation Pathway of the Resin-Dentin Interface.



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Diagram 3: Experimental Workflow for Long-Term Clinical Evaluation.

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